

Solubility Profile of Disperse Yellow 211 in Organic Solvents: A Technical Guide

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Compound of Interest

Compound Name: Disperse yellow 211

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Introduction

Disperse Yellow 211, also known by its Colour Index name C.I. 12755, is a monoazo dye characterized by its vibrant greenish-yellow hue.^[1] Structurally, it is 5-[(4-chloro-2-nitrophenyl)azo]-1-ethyl-1,2-dihydro-6-hydroxy-4-methyl-2-oxo-3-pyridinecarbonitrile.^{[2][3]} With a molecular formula of C₁₅H₁₂ClN₅O₄ and a molecular weight of 361.74 g/mol, its application is prominent in the dyeing of synthetic fibers, particularly polyester.^{[1][3][4]} The efficacy of the dyeing process is intrinsically linked to the dye's solubility in various media. This technical guide provides a comprehensive overview of the solubility of **Disperse Yellow 211** in organic solvents, outlines detailed experimental protocols for its determination, and presents a logical workflow for solubility testing.

Qualitative and Quantitative Solubility Data

Disperse Yellow 211 is characterized by its low aqueous solubility, a defining feature of disperse dyes.^{[4][5]} It is, however, soluble in several organic solvents. Qualitative assessments from various sources indicate its solubility in acetone, alcohol (such as ethanol), and benzene.^{[4][5]} Furthermore, it is reported to be soluble in dimethyl sulfoxide (DMSO) and dimethylformamide (DMF).^{[2][6]}

Despite extensive review of scientific literature and technical data sheets, specific quantitative solubility data for **Disperse Yellow 211** in organic solvents at various temperatures is not

readily available in the public domain. To facilitate research and development, this guide provides detailed experimental protocols that can be employed to determine the precise solubility of **Disperse Yellow 211** in solvents of interest.

The following table summarizes the known qualitative solubility and provides space for experimentally determined quantitative data.

Solvent	Temperature (°C)	Solubility (g/L)	Observations
Acetone	Ambient	Soluble[4][5]	To be determined
Ethanol	Ambient	Soluble[4][5]	To be determined
Benzene	Ambient	Soluble[4][5]	To be determined
Dimethyl Sulfoxide (DMSO)	Ambient	Soluble[2]	To be determined
Dimethylformamide (DMF)	Ambient	Soluble[2]	To be determined
Water	Ambient	Insoluble[4][5]	To be determined

Experimental Protocols for Solubility Determination

To obtain quantitative solubility data, the following established methods can be utilized. The choice of method may depend on the required accuracy, the equipment available, and the properties of the solvent.

Gravimetric Method

The gravimetric method is a straightforward and widely used technique for determining the solubility of a solid in a liquid. It involves preparing a saturated solution, separating the dissolved solute from the undissolved solid, and then determining the mass of the dissolved solute by evaporating the solvent.

Materials and Equipment:

- **Disperse Yellow 211** (high purity)

- Selected organic solvent (analytical grade)
- Analytical balance (± 0.0001 g)
- Thermostatic shaker or water bath
- Filtration apparatus (e.g., syringe filters with appropriate membrane, Buchner funnel)
- Oven or vacuum oven
- Glassware (flasks, beakers, graduated cylinders)
- Spatula and weighing paper

Procedure:

- Preparation of Saturated Solution:
 - Add an excess amount of **Disperse Yellow 211** to a known volume of the organic solvent in a sealed flask. The presence of undissolved solid is crucial to ensure saturation.
 - Place the flask in a thermostatic shaker or water bath set to the desired temperature.
 - Allow the mixture to equilibrate for a sufficient period (e.g., 24-48 hours) with continuous agitation to ensure the solution reaches saturation.
- Separation of Saturated Solution:
 - Once equilibrium is reached, cease agitation and allow the undissolved solid to settle.
 - Carefully withdraw a known volume of the supernatant (the clear, saturated solution) using a pre-heated pipette to prevent precipitation upon cooling.
 - Filter the withdrawn solution using a syringe filter or other suitable filtration method to remove any remaining solid particles. The filter should be compatible with the organic solvent used.
- Determination of Solute Mass:

- Transfer the filtered saturated solution to a pre-weighed, dry evaporating dish.
- Carefully evaporate the solvent in a fume hood. For less volatile solvents, an oven or vacuum oven at a temperature below the decomposition point of the dye can be used.
- Once the solvent is completely evaporated, cool the dish in a desiccator and weigh it on the analytical balance.
- Repeat the drying and weighing process until a constant mass is obtained.
- Calculation of Solubility:
 - The mass of the dissolved **Disperse Yellow 211** is the final mass of the dish with the residue minus the initial mass of the empty dish.
 - Solubility (in g/L) = (Mass of dissolved dye (g) / Volume of saturated solution taken (L))

UV-Visible Spectrophotometry Method

This method is based on the Beer-Lambert law, which states that the absorbance of a solution is directly proportional to the concentration of the analyte. It is a sensitive and accurate method, particularly for colored compounds like **Disperse Yellow 211**.

Materials and Equipment:

- **Disperse Yellow 211** (high purity)
- Selected organic solvent (spectroscopic grade)
- UV-Visible Spectrophotometer
- Analytical balance (± 0.0001 g)
- Volumetric flasks and pipettes
- Quartz cuvettes
- Thermostatic shaker or water bath

- Filtration apparatus

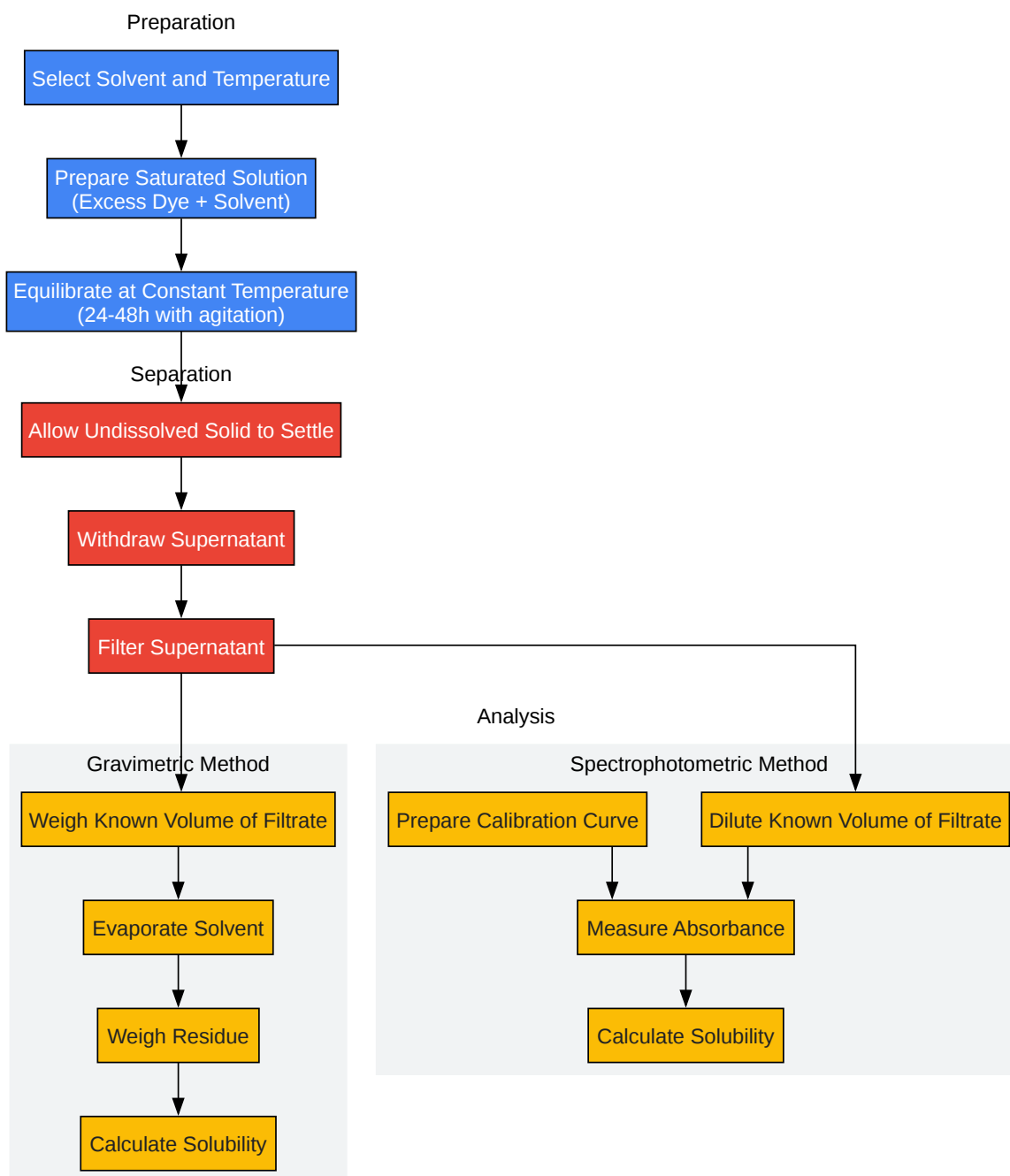
Procedure:

- Determination of Maximum Absorbance Wavelength (λ_{max}):
 - Prepare a dilute solution of **Disperse Yellow 211** in the chosen solvent.
 - Scan the absorbance of the solution over a range of wavelengths (e.g., 300-600 nm) to determine the λ_{max} , the wavelength at which the dye exhibits maximum absorbance. All subsequent absorbance measurements will be performed at this wavelength.
- Preparation of Calibration Curve:
 - Prepare a stock solution of **Disperse Yellow 211** of a known concentration in the selected solvent.
 - From the stock solution, prepare a series of standard solutions of decreasing concentrations through serial dilution.
 - Measure the absorbance of each standard solution at the predetermined λ_{max} using the pure solvent as a blank.
 - Plot a graph of absorbance versus concentration to create a calibration curve. The plot should be linear and pass through the origin. Determine the equation of the line ($y = mx + c$), where 'y' is absorbance, 'x' is concentration, 'm' is the slope, and 'c' is the y-intercept.
- Preparation and Analysis of Saturated Solution:
 - Prepare a saturated solution of **Disperse Yellow 211** in the solvent at the desired temperature as described in the gravimetric method (steps 1.1 and 1.2).
 - Carefully withdraw and filter a small aliquot of the saturated supernatant.
 - Dilute the saturated solution with a known volume of the solvent to bring the absorbance within the linear range of the calibration curve.
 - Measure the absorbance of the diluted solution at λ_{max} .

- Calculation of Solubility:
 - Use the equation of the calibration curve to calculate the concentration of the diluted solution.
 - Calculate the concentration of the original saturated solution by multiplying the concentration of the diluted solution by the dilution factor.
 - The calculated concentration is the solubility of **Disperse Yellow 211** in the solvent at the specified temperature.

Experimental Workflow

The following diagram illustrates a logical workflow for determining the solubility of **Disperse Yellow 211**.



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Fig. 1: Experimental workflow for determining the solubility of **Disperse Yellow 211**.

Conclusion

While qualitative data indicates the solubility of **Disperse Yellow 211** in several common organic solvents, a lack of published quantitative data necessitates experimental determination for specific research and development applications. The gravimetric and UV-Visible spectrophotometry methods detailed in this guide provide robust and reliable means to ascertain the precise solubility of this dye. Adherence to these protocols will enable researchers and scientists to generate the critical data required for formulation development, process optimization, and a deeper understanding of the physicochemical properties of **Disperse Yellow 211**.

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